(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid chemical structure

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Compound of Interest

Compound Name:	*(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid*
CAS No.:	*1256358-69-6*
Cat. No.:	*B566734*

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An In-depth Technical Guide to **(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid**: Synthesis, Characterization, and Application

Introduction: A Versatile Building Block in Modern Chemistry

(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid is a specialized organoboron compound that serves as a critical building block in synthetic organic chemistry. Its structure, featuring a phenylboronic acid moiety linked to a 2-chlorophenoxy group via a methylene ether bridge, makes it a highly valuable reagent for constructing complex molecular architectures. Boronic acids, in general, are prized for their stability, low toxicity, and versatile reactivity, particularly in palladium-catalyzed cross-coupling reactions.[1][2] This specific derivative is of significant interest to researchers in drug discovery and materials science due to its capacity to introduce a substituted biaryl ether-like motif, a common feature in many pharmacologically active compounds.

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This guide provides a comprehensive technical overview of **(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid**, intended for researchers, scientists, and drug development professionals. We will delve into its physicochemical properties, provide detailed protocols for its synthesis and purification, discuss methods for its characterization, and explore its primary application in the context of the Suzuki-Miyaura cross-coupling reaction.

Physicochemical Properties and Structural Data

A clear understanding of a compound's fundamental properties is the starting point for its effective use. The key data for **(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid** are summarized below.

Property	Value
IUPAC Name	(4-((2-Chlorophenoxy)methyl)phenyl)boronic acid
Molecular Formula	$C_{13}H_{12}BClO_3$
Molecular Weight	262.50 g/mol
CAS Number	1256358-72-1 (for the 4-chloro isomer)
Appearance	Typically an off-white to beige crystalline powder[3]
Canonical SMILES	B(C1=CC=C(COC2=C(C=CC=C2)Cl)C=C1)(O)O
Solubility	Soluble in polar organic solvents like DMSO; limited solubility in water and non-polar solvents.[4]

Note: The CAS number 1256358-72-1 corresponds to the para-substituted chloro isomer, (4-((4-Chlorophenoxy)methyl)phenyl)boronic acid.[5] The ortho-substituted isomer requested is structurally analogous, and the principles of synthesis, characterization, and reactivity described herein are directly applicable.

Synthesis and Purification Strategies

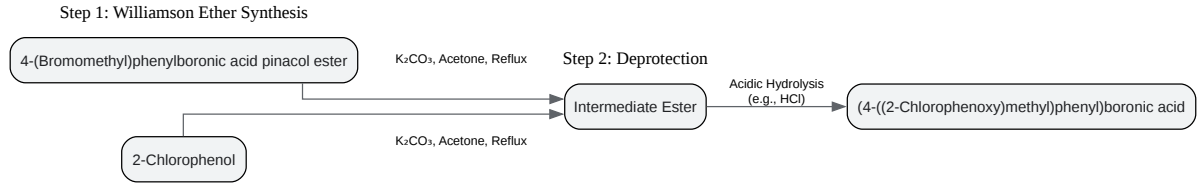
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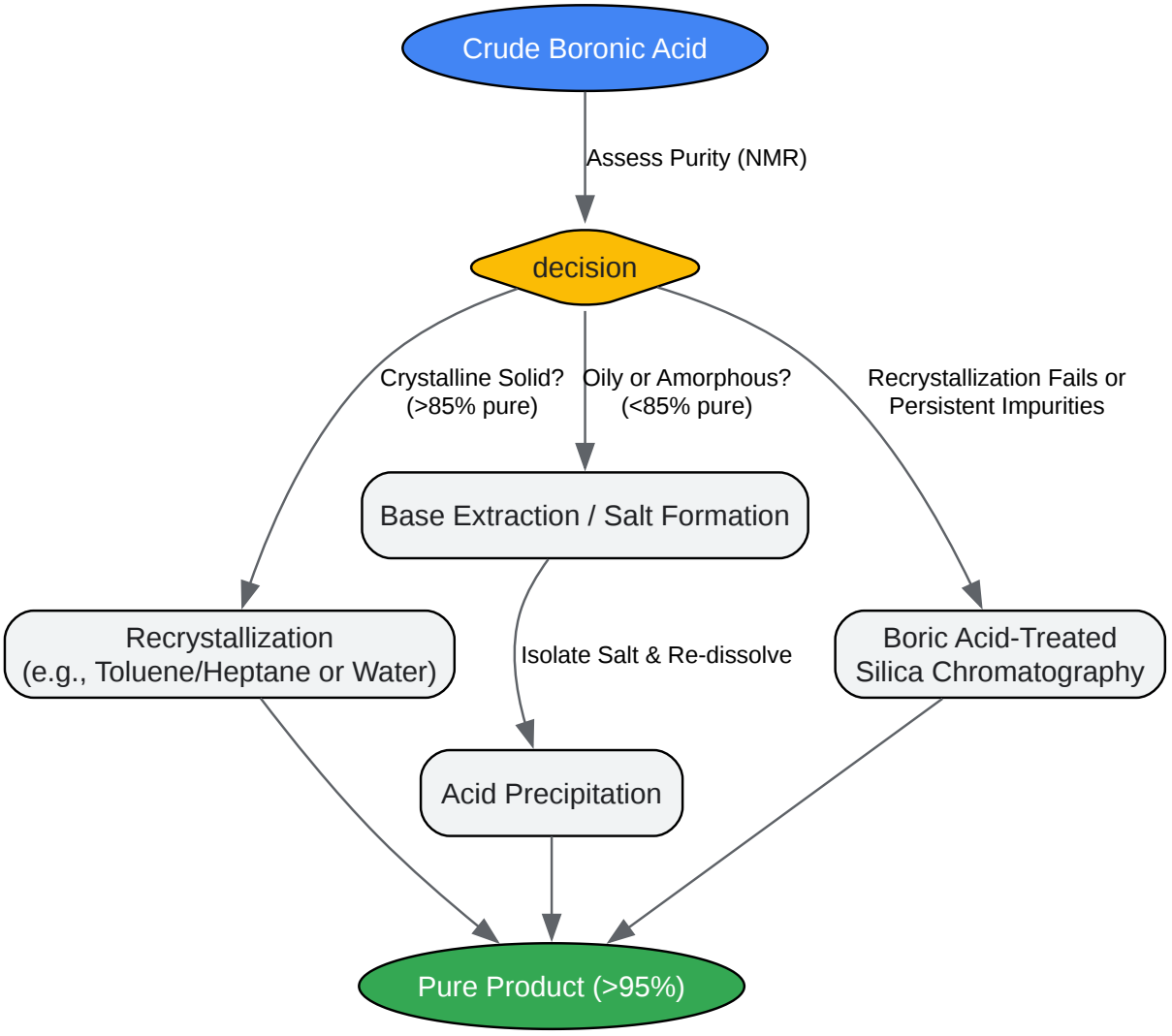
The synthesis of arylboronic acids typically involves the reaction of an organometallic reagent (organolithium or Grignard) with a trialkyl borate ester, followed by acidic hydrolysis.[6] The following section outlines a robust, field-proven methodology for the preparation of the title compound.

Logical Synthesis Workflow

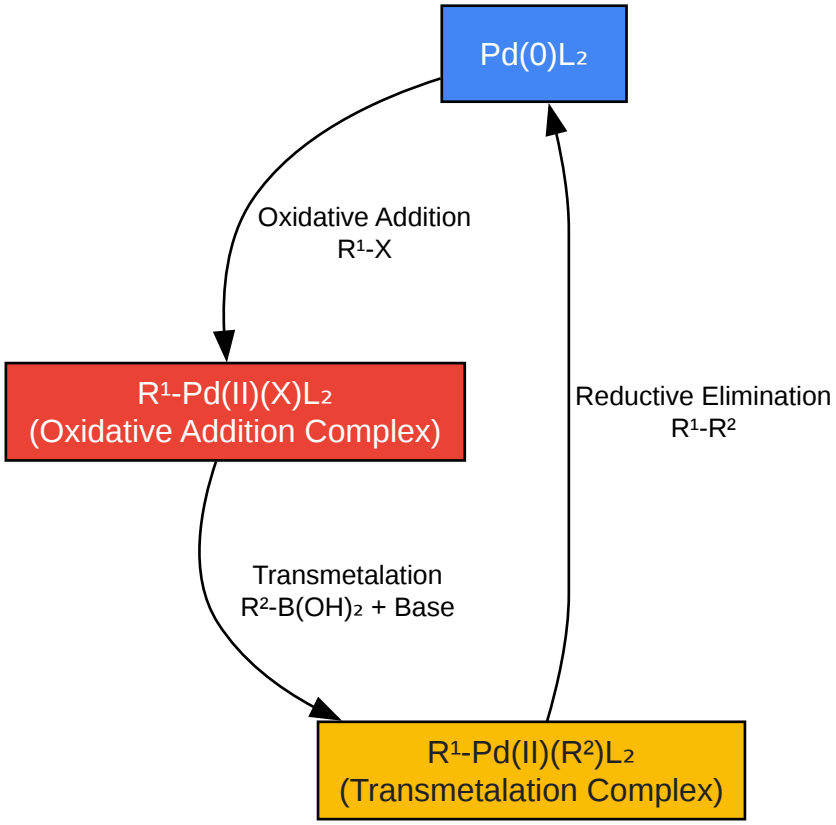
The synthesis is best approached as a multi-step sequence starting from commercially available materials. A logical workflow involves creating the key C-O ether linkage before forming the boronic acid, as this avoids subjecting the sensitive C-B bond to the conditions of ether synthesis.

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- 6. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
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